

5-Fluoropicolinamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Fluoropicolinamide

Cat. No.: B1323424

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Abstract

5-Fluoropicolinamide, a fluorinated derivative of picolinamide, is a chemical compound with potential applications in medicinal chemistry and drug discovery. This technical guide provides a detailed overview of its chemical identity, physicochemical properties, and a putative synthesis protocol. While specific biological activity and mechanistic data for **5-Fluoropicolinamide** are not extensively available in the public domain, this document serves as a foundational resource for researchers interested in exploring its potential.

Chemical Identity

Identifier	Value
Common Name	5-Fluoropicolinamide
IUPAC Name	5-fluoropyridine-2-carboxamide[1]
CAS Number	499796-71-3[1]
Molecular Formula	C ₆ H ₅ FN ₂ O[1]
Molecular Weight	140.12 g/mol
Canonical SMILES	C1=CC(=NC=C1F)C(=O)N[1]
InChI Key	CWKOQDDWKWTOCF-UHFFFAOYSA-N[1]

Physicochemical Properties

A comprehensive experimental characterization of the physicochemical properties of **5-Fluoropicolinamide** is not readily available in published literature. The following table summarizes computed data obtained from publicly accessible chemical databases. These values are predictions and should be used as a guide for experimental design.

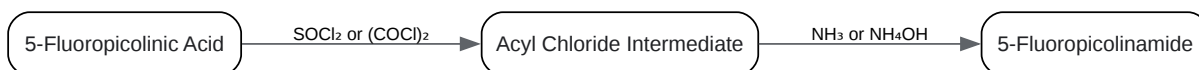
Property	Value	Source
XLogP3	0.2	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Exact Mass	140.03859095	PubChem[1]
Topological Polar Surface Area	56.0 Å ²	PubChem[1]

Synthesis

A detailed, experimentally validated protocol for the synthesis of **5-Fluoropicolinamide** is not explicitly described in readily available scientific literature. However, based on general principles of organic chemistry for the synthesis of amides from carboxylic acids, a plausible synthetic route can be proposed starting from 5-fluoropicolinic acid.

Proposed Synthetic Pathway

The synthesis of **5-Fluoropicolinamide** can be envisioned as a two-step process involving the activation of the carboxylic acid group of 5-fluoropicolinic acid, followed by amidation.



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References

- 1. 5-Fluoropyridine-2-carboxamide | C₆H₅FN₂O | CID 21904754 - PubChem [pubchem.ncbi.nlm.nih.gov]
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